A Predictive Spectroscopic and Structural Analysis of N-(4-nitrophenyl)-2-phenylacetamide

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Compound of Interest

Compound Name:	*N-(4-nitrophenyl)-2-phenylacetamide*
CAS No.:	*13140-77-7*
Cat. No.:	*B089238*

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Abstract

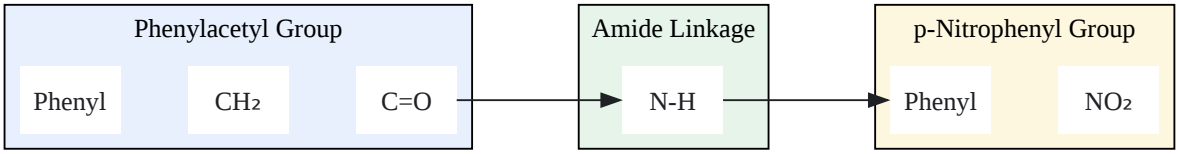
This technical guide provides a detailed, predictive analysis of the spectroscopic profile of **N-(4-nitrophenyl)-2-phenylacetamide**, a niche aromatic amide. Due to the limited availability of direct experimental data for this specific compound in public literature, this document synthesizes information from analogous structures—namely the 2-phenylacetamide and N-(4-nitrophenyl)amide moieties—to construct a reliable, theoretical spectroscopic framework. This guide is intended for researchers, chemists, and drug development professionals, offering foundational data for compound identification, characterization, and quality control. The analysis covers predicted data for Proton and Carbon-13 Nuclear Magnetic Resonance (^{1}H & ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), complete with detailed experimental protocols and mechanistic explanations for the predicted spectral features.

Introduction and Molecular Structure

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N-(4-nitrophenyl)-2-phenylacetamide (MW: 256.26 g/mol , Formula: $C_{14}H_{12}N_2O_3$) is an aromatic amide containing three key functional regions: a phenylacetyl group, an amide linkage, and a para-substituted nitrophenyl ring.[1][2] The electronic properties of this molecule are dictated by the interplay between the electron-donating amide group and the strongly electron-withdrawing nitro group, which significantly influences the spectral characteristics of the nitrophenyl ring. Understanding its spectroscopic signature is crucial for confirming its synthesis and purity.

The structure combines the core of 2-phenylacetamide with a 4-nitroaniline headgroup, linked via an amide bond. This structure suggests potential applications as an intermediate in the synthesis of more complex molecules, including dyes and pharmaceutical compounds.[3][4]



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Caption: Key functional groups of **N-(4-nitrophenyl)-2-phenylacetamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of organic compounds. The predicted spectra below are based on established chemical shift principles and data from related compounds.[5][6][7]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the purified compound in 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). The choice of solvent is critical; DMSO-d_6 is often preferred for amides as it prevents the exchange of the N-H proton, allowing for its clear observation.

- Instrument Setup: Utilize a 400 MHz (or higher) NMR spectrometer.

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- ^{1}H NMR Acquisition: Acquire the spectrum with a standard pulse program. Key parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans for a good signal-to-noise ratio.

- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A higher number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of the ^{13}C isotope.

Predicted ^{1}H NMR Spectrum (400 MHz, DMSO-d_6)

The proton NMR spectrum is expected to show distinct signals for each unique proton environment. The electron-withdrawing nitro group will significantly deshield the protons on its adjacent aromatic ring, shifting them downfield.

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Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
H-N (Amide)	~10.6	Singlet	1H	The amide proton is acidic and typically appears as a sharp singlet in DMSO, significantly downfield.
H-Ar (Nitrophenyl)	~8.2	Doublet	2H	Protons ortho to the strongly electron-withdrawing NO_2 group are highly deshielded.
H-Ar (Nitrophenyl)	~7.8	Doublet	2H	Protons meta to the NO_2 group (and ortho to the amide) are also downfield, coupled to the ortho protons.
H-Ar (Phenyl)	~7.3	Multiplet	5H	The five protons on the monosubstituted phenyl ring of the phenylacetyl group will overlap in a complex multiplet.
H-C (Methylene)	~3.7	Singlet	2H	The two methylene

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	protons are chemically equivalent and adjacent to no other protons, resulting in a sharp singlet.

Predicted ^{13}C NMR Spectrum (100 MHz, DMSO-d_6)

The ^{13}C NMR provides information on the carbon framework. The carbonyl carbon and aromatic carbons attached to heteroatoms are characteristically shifted downfield.

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Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C=O (Amide)	~170	The carbonyl carbon is significantly deshielded by the electronegative oxygen atom.
C-Ar (C-NO_2)	~145	The aromatic carbon directly attached to the nitro group is strongly deshielded.
C-Ar (C-NH)	~143	The aromatic carbon attached to the amide nitrogen is also significantly downfield.
C-Ar (Phenyl)	~135	The quaternary carbon of the phenylacetyl group.
C-Ar (CH)	129 - 130	Aromatic CH carbons of the phenylacetyl group.
C-Ar (CH)	~125	Aromatic CH carbons ortho to the nitro group.
C-Ar (CH)	~119	Aromatic CH carbons meta to the nitro group.
CH_2 (Methylene)	~43	The aliphatic methylene carbon, shielded relative to the aromatic carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol: IR Spectroscopy

- Sample Preparation: For solid samples, the Attenuated Total Reflectance (ATR) technique is most convenient and requires no sample preparation. Alternatively, a KBr pellet can be

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prepared by grinding a small amount of the sample with dry potassium bromide and pressing it into a transparent disk.

- Data Acquisition: Place the sample on the ATR crystal or insert the KBr pellet into the sample holder of an FTIR spectrometer.
- Spectrum Collection: Scan the sample over the mid-IR range (typically 4000-400 cm^{-1}). A background spectrum should be collected first and automatically subtracted from the sample spectrum.

Predicted IR Absorption Bands

The spectrum will be dominated by strong absorptions from the amide and nitro groups.[3]

Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity	Functional Group
N-H Stretch	3300 - 3270	Medium-Strong	Amide N-H
C-H Stretch (Aromatic)	3100 - 3000	Medium	Aromatic C-H
C=O Stretch (Amide I)	1685 - 1675	Strong	Amide C=O
N=O Stretch (Asymmetric)	1560 - 1540	Very Strong	Nitro NO_2
N-H Bend (Amide II)	1550 - 1530	Strong	Amide N-H
N=O Stretch (Symmetric)	1350 - 1330	Very Strong	Nitro NO_2
C-N Stretch	1250 - 1200	Medium	Amide C-N

The two most diagnostic peaks will be the very strong, sharp absorptions corresponding to the asymmetric and symmetric stretches of the nitro group, which are characteristic of aromatic nitro compounds.[3]

Mass Spectrometry (MS)

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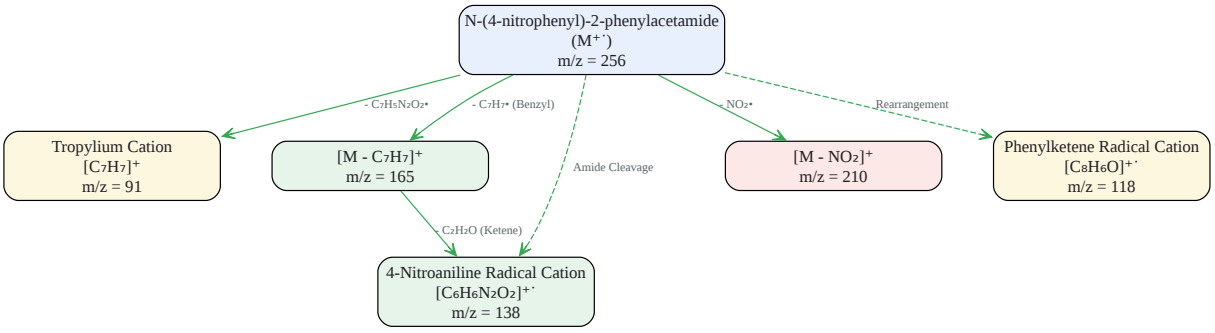
Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, allowing for the determination of the molecular weight and structural features.

Experimental Protocol: Mass Spectrometry

- Ionization Method: Electron Ionization (EI) is a common technique for this type of molecule. It involves bombarding the sample with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Sample Introduction: The sample can be introduced via a direct insertion probe or, if sufficiently volatile and thermally stable, through a gas chromatograph (GC-MS).
- Analysis: The resulting ions are separated by a mass analyzer (e.g., a quadrupole) based on their m/z ratio and detected.

Predicted Fragmentation Pattern

The molecular ion ($M^{+\cdot}$) peak is expected at m/z = 256. The fragmentation pattern is driven by the stability of the resulting fragments, with cleavage often occurring at the bonds adjacent to the carbonyl group (alpha-cleavage) and at the amide bond.



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Caption: Predicted major fragmentation pathways for **N-(4-nitrophenyl)-2-phenylacetamide** in EI-MS.

Key Predicted Fragments:

- m/z = 256 ($M^{+\cdot}$): The molecular ion peak.
- m/z = 165: Resulting from the loss of a benzyl radical ($\bullet CH_2Ph$) via alpha-cleavage. This is often a very stable and prominent fragment.
- m/z = 138: Corresponding to the 4-nitroaniline radical cation, formed by cleavage of the amide bond.
- m/z = 91: A ubiquitous fragment in compounds containing a benzyl group, corresponding to the highly stable tropylium cation ($[C_7H_7]^+$).

Conclusion

This guide presents a comprehensive, predicted spectroscopic profile for **N-(4-nitrophenyl)-2-phenylacetamide**. By leveraging data from structurally similar compounds, we have established a robust theoretical framework for its ^1H NMR, ^{13}C NMR, IR, and MS signatures. The key identifying features are expected to be the distinct AA'BB' pattern of the nitrophenyl protons in the ^1H NMR, the strong characteristic C=O and NO_2 stretches in the IR spectrum, and a mass spectrum showing a molecular ion at m/z 256 with major fragments at m/z 165 and 91. This predictive analysis serves as an essential reference for any researcher engaged in the synthesis or handling of this compound, providing the necessary data for its unambiguous identification and characterization.

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